

An In-depth Technical Guide on the Physicochemical Properties of Oxypeucedanin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxypeucedanin

Cat. No.: B192039

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Introduction

Oxypeucedanin is a naturally occurring linear furanocoumarin characterized by an epoxide ring.[1] It is a secondary metabolite found predominantly in plants belonging to the Apiaceae and Rutaceae families, with notable concentrations in species of the Angelica, Ferulago, and Prangos genera.[1][2] The compound has garnered significant interest within the scientific community due to its diverse and potent biological activities, including antiproliferative, cytotoxic, anti-influenza, and antiallergic properties.[1][2] This guide provides a comprehensive overview of the physicochemical properties of **oxypeucedanin**, offering valuable data for researchers, scientists, and drug development professionals.

Physicochemical Data

The fundamental physicochemical properties of **oxypeucedanin** are summarized in the tables below. These parameters are crucial for understanding its behavior in biological systems and for the design of effective drug delivery systems.

Table 1: General and Physical Properties of **Oxypeucedanin**

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₄ O ₅	[1][3][4]
Molecular Weight	286.28 g/mol	[1][3][4]
Appearance	White crystals	[5]
Melting Point	104 - 105 °C	[6]
Melting Point ((-)-Oxypeucedanin)	141-142 °C	[7]

Table 2: Solubility and Partitioning Properties of **Oxypeucedanin**

Property	Value	Source(s)
Water Solubility	0.052 g/L (Predicted)	[6]
Solubility in Organic Solvents	Soluble in ethanol (~5 mg/ml), DMSO (~30 mg/ml), and dimethyl formamide (DMF) (~30 mg/ml) for the hydrate form. Soluble in acetone, chloroform, and methanol.	[8][9]
LogP (Octanol-Water Partition Coefficient)	2.79 (ALOGPS), 2.32 (ChemAxon), 2.6 (XLogP3-AA)	[3][6]
LogS	-3.7 (ALOGPS)	[6]

Table 3: Spectroscopic Data of **Oxypeucedanin**

Spectroscopic Technique	Key Data Points	Source(s)
UV/Vis (λ_{max})	222, 251, 260, 269, 310 nm (for hydrate form)	[8]
^1H NMR (400 MHz, CDCl_3)	δ 6.34 (1H, d, $J = 9.77$, H-3), 8.23 (1H, d, $J = 9.78$, H-4), 7.22 (1H, s, H-8), 7.64 (1H, d, $J = 2.32$, H-2'), 6.98 (1H, d, $J =$ 1.62, H-3'), 4.61 (1H, dd, $J =$ 6.8, H-1''), 4.47 (1H, dd, $J =$ 6.8, H-1''), 3.25 (1H, dd, H-2''), 1.36 (3H, s, CH_3), 1.11 (3H, s, CH_3)	[5]
Mass Spectrometry (EI-MS)	m/z 286 $[\text{M}]^+$, 202 $[\text{M}-5\text{-subst.}]^+$, 85 $[5\text{-subst.}]^+$	[5]

Experimental Protocols

The determination of the physicochemical properties of **oxypeucedanin** involves a range of analytical techniques. Below are detailed methodologies for key experiments.

1. Isolation and Purification

Oxypeucedanin is typically isolated from plant material, with the roots of *Angelica dahurica* being a particularly rich source.[1]

- **Extraction:** The dried and powdered plant material is subjected to extraction with a solvent such as methanol or ethanol.[1]
- **Fractionation:** The crude extract is then partitioned with solvents of increasing polarity, for instance, n-hexane, ethyl acetate, and n-butanol. **Oxypeucedanin** is often found in the ethyl acetate-soluble fraction.[1]
- **Chromatography:** The enriched fraction is further purified using a combination of chromatographic techniques. These can include:

- Column Chromatography (CC): Often on silica gel, eluting with a gradient of solvents like n-hexane and ethyl acetate.[\[1\]](#)
- Sephadex LH-20 Chromatography: For further purification.[\[1\]](#)
- High-Performance Liquid Chromatography (HPLC): Both normal and reverse-phase HPLC can be employed for final purification.[\[1\]](#)[\[2\]](#)
- Preparative Thin Layer Chromatography (PTLC): Can also be used for small-scale purification.[\[1\]](#)
- Recrystallization: The purified **oxypeucedanin** is often recrystallized from a suitable solvent to obtain pure crystals.[\[1\]](#)

2. Structural Elucidation

The chemical structure of **oxypeucedanin** is confirmed using a combination of spectroscopic methods.[\[1\]](#)

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to determine the carbon-hydrogen framework. 2D NMR techniques such as COSY, HSQC, and HMBC are employed to establish the connectivity of atoms within the molecule.[\[1\]](#)
- Mass Spectrometry (MS): Provides information about the molecular weight and fragmentation pattern of the molecule, which aids in confirming the structure.[\[5\]](#)
- Infrared (IR) Spectroscopy: Used to identify the functional groups present in the molecule, such as carbonyls, ethers, and aromatic rings.[\[1\]](#)
- Ultraviolet-Visible (UV-Vis) Spectroscopy: Provides information about the electronic transitions within the molecule and is characteristic of the furanocoumarin chromophore.[\[8\]](#)

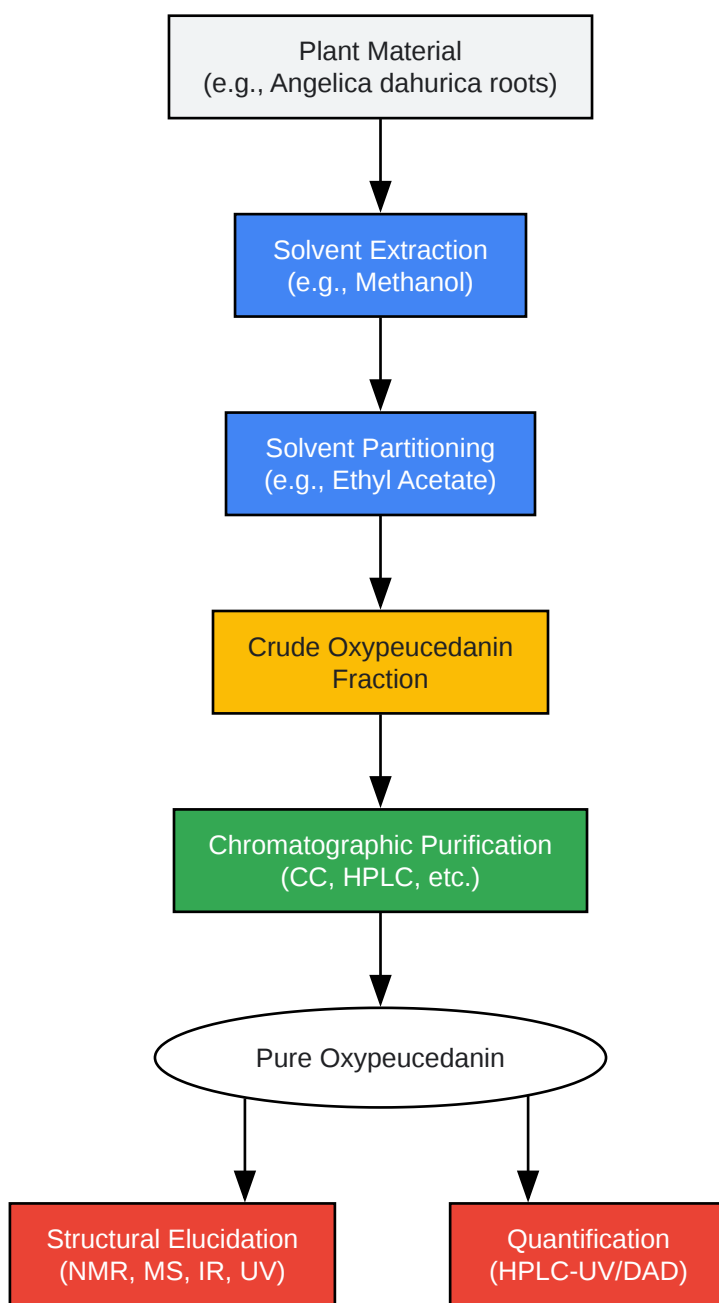
3. Quantification

High-Performance Liquid Chromatography (HPLC) coupled with a UV or Diode Array Detector (DAD) is a common method for the quantification of **oxypeucedanin** in plant extracts and biological samples.[\[2\]](#)

- Sample Preparation: Plasma samples are typically deproteinized, for example, with perchloric acid, followed by centrifugation.[9]
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column is frequently used.[9]
 - Mobile Phase: A mixture of acetonitrile and water is a common mobile phase, often in a gradient or isocratic elution.[9]
 - Detection: UV detection is carried out at a wavelength where **oxypeucedanin** shows strong absorbance, such as 260 nm.[9]
- Calibration: A calibration curve is constructed using standard solutions of **oxypeucedanin** of known concentrations to enable the quantification of the compound in the samples.[9]

Visualizations

Experimental Workflow for **Oxypeucedanin** Analysis



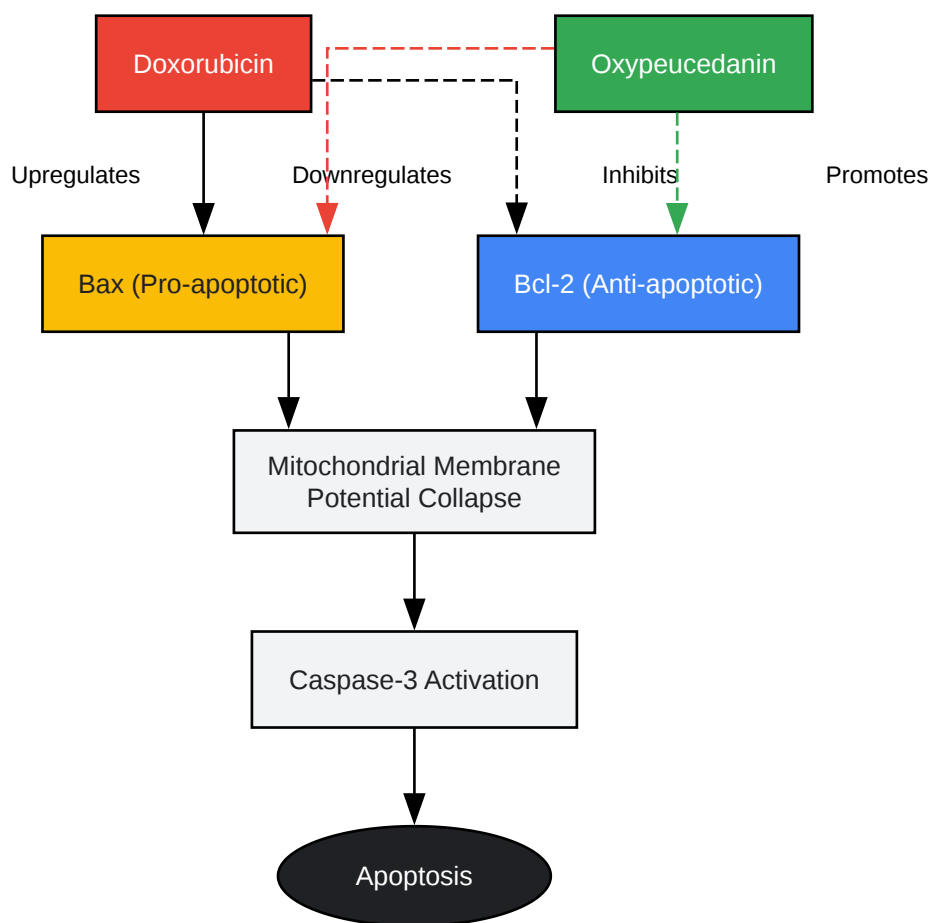
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Caption: Workflow for the extraction, purification, and analysis of **oxypeucedanin**.

Signaling Pathway: Pro-Apoptotic Effect of **Oxypeucedanin**

Oxypeucedanin has been shown to protect PC12 cells from doxorubicin-induced apoptosis.[5]

This involves the modulation of key proteins in the mitochondrial apoptotic pathway.

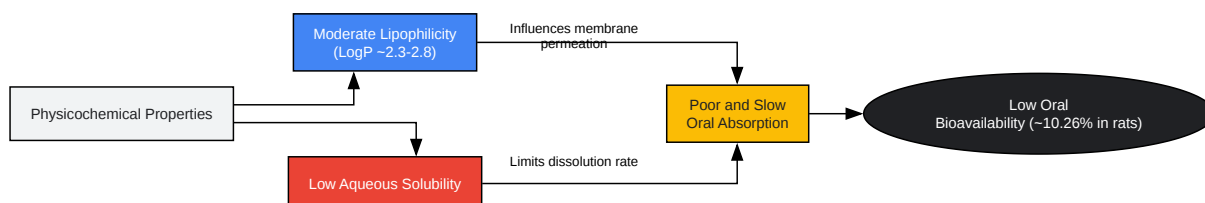


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Caption: **Oxypeucedanin's** role in mitigating doxorubicin-induced apoptosis.

Logical Relationship: Physicochemical Properties and Bioavailability

The physicochemical properties of **oxypeucedanin** directly influence its pharmacokinetic profile, particularly its bioavailability.



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Caption: Influence of physicochemical properties on **oxypeucedanin**'s bioavailability.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of Oxypeucedanin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192039#physicochemical-properties-of-oxypeucedanin]

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